

Application Notes and Protocols for Measuring p38 MAPK Activation by Iroxanadine Sulfate

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Compound of Interest

Compound Name: *Iroxanadine sulfate*

Cat. No.: *B12386531*

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Introduction

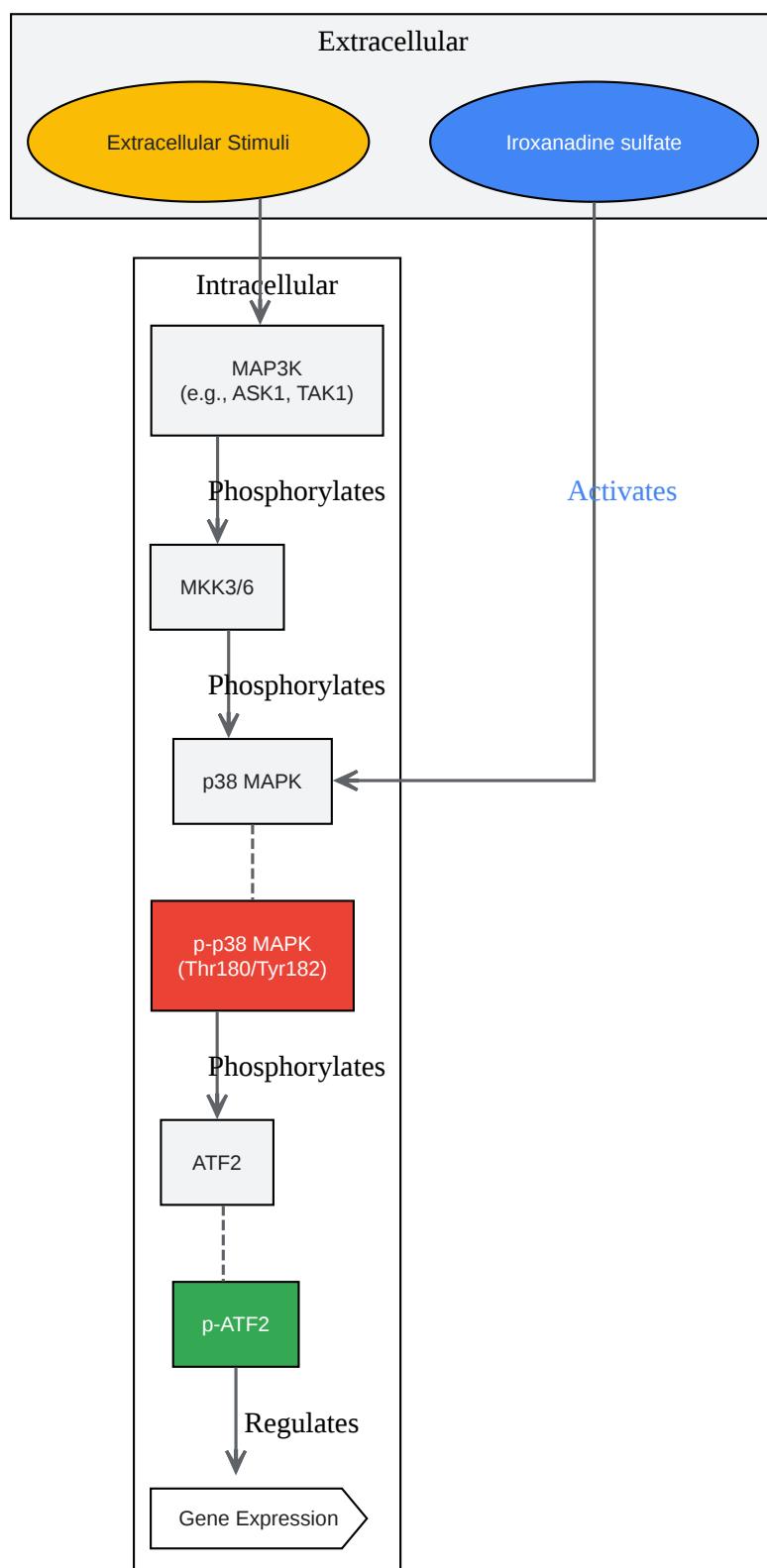
Iroxanadine sulfate is a vasculoprotective agent that has been identified as an activator of the p38 mitogen-activated protein kinase (MAPK) signaling pathway.^{[1][2]} The p38 MAPK cascade is a crucial regulator of cellular responses to a variety of extracellular stimuli, including inflammatory cytokines and environmental stress.^{[3][4]} Activation of p38 MAPK involves its phosphorylation on threonine and tyrosine residues (Thr180/Tyr182) by upstream kinases, primarily MKK3 and MKK6.^[4] Once activated, p38 MAPK phosphorylates downstream substrates, such as activating transcription factor 2 (ATF2), leading to the modulation of gene expression and various cellular processes.

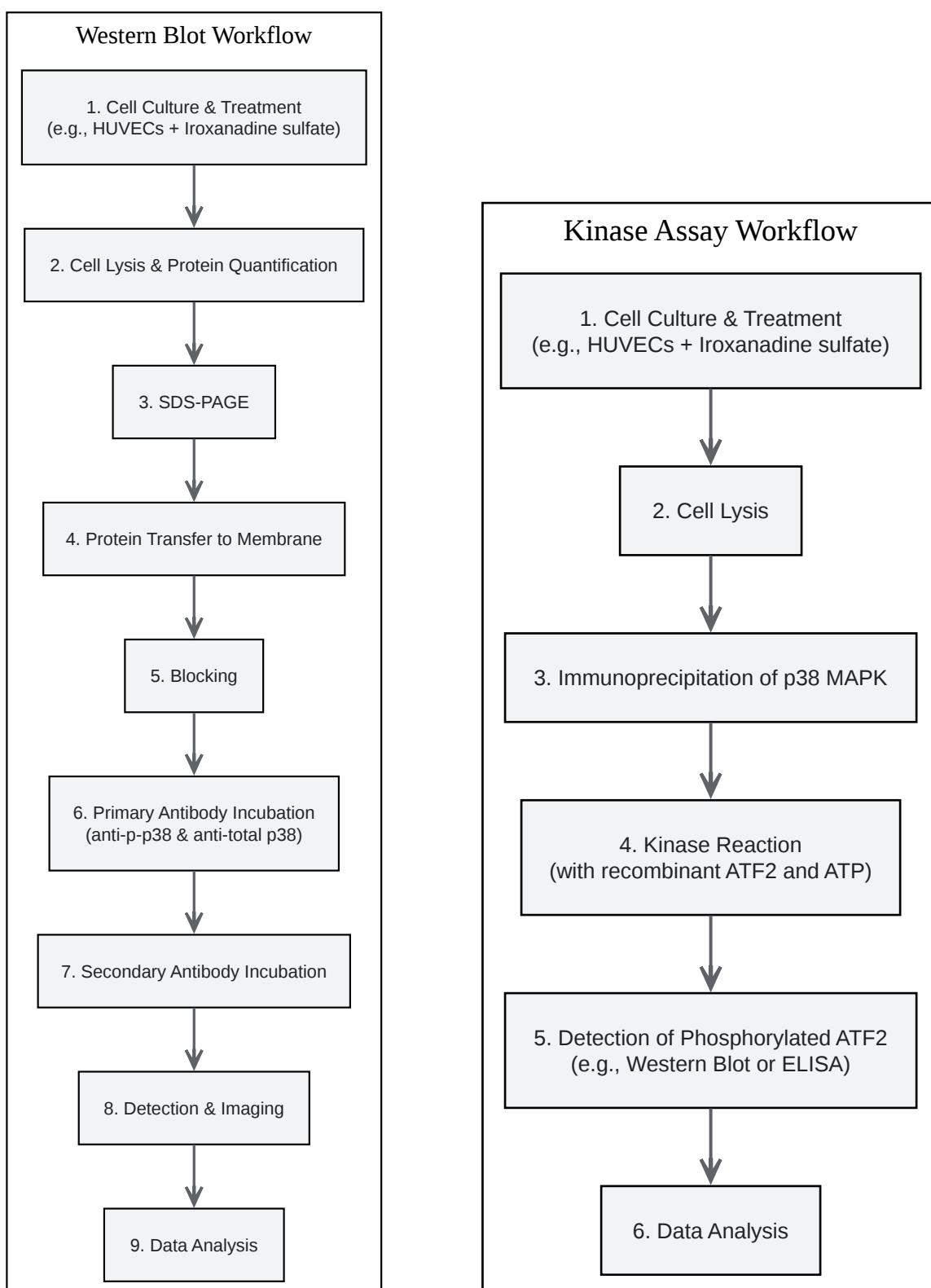
These application notes provide detailed protocols for cell-based assays to quantify the activation of p38 MAPK by **Iroxanadine sulfate**. The described methods, including Western blotting for phosphorylated p38 MAPK and a kinase assay for phosphorylated ATF2, are fundamental techniques for characterizing the mechanism of action of compounds targeting this pathway.

p38 MAPK Signaling Pathway

The p38 MAPK signaling cascade is initiated by various extracellular stimuli that activate upstream MAP kinase kinase kinases (MAP3Ks). These MAP3Ks then phosphorylate and activate MAP kinase kinases (MKKs), specifically MKK3 and MKK6. Activated MKKs, in turn,

dually phosphorylate p38 MAPK at the Thr180 and Tyr182 residues, leading to its activation. Activated p38 MAPK can then translocate to the nucleus and phosphorylate a variety of downstream substrates, including transcription factors like ATF2, which modulates the expression of target genes involved in inflammation, cell cycle, and apoptosis.



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